

Dazostinag: Activating Innate Immunity in 3D Tumor Spheroid Models

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Compound of Interest

Compound Name: Dazostinag

Cat. No.: B15140079

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Application Note and Protocols for Researchers

Introduction

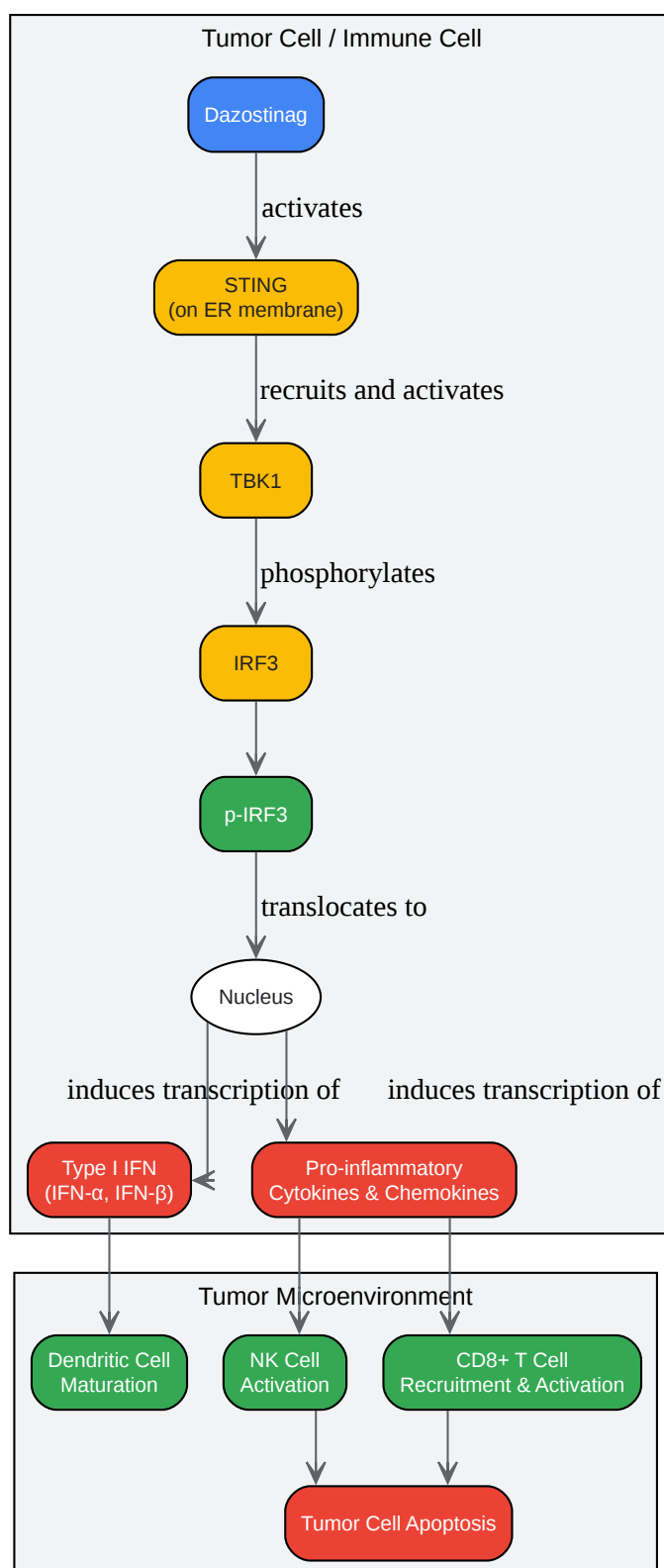
Dazostinag (formerly TAK-676) is a potent and systemic small-molecule agonist of the Stimulator of Interferon Genes (STING) pathway.[1][2] The STING pathway is a critical component of the innate immune system that, when activated, leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines.[1][3] This response can remodel the tumor microenvironment (TME) from an immunosuppressive to an immunostimulatory state, promoting the activation of dendritic cells, natural killer (NK) cells, and cytotoxic T lymphocytes that can recognize and eliminate cancer cells.[2][4]

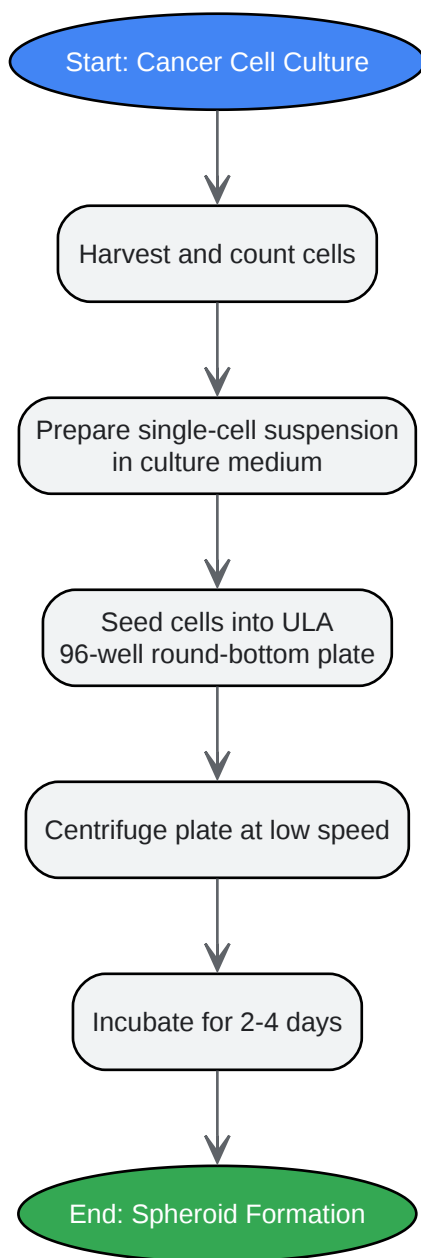
Three-dimensional (3D) tumor spheroid models are increasingly recognized as a more physiologically relevant in vitro system compared to traditional 2D cell cultures.[5][6] Spheroids mimic several key features of solid tumors, including cellular heterogeneity, nutrient and oxygen gradients, cell-cell and cell-extracellular matrix interactions, and drug penetration barriers.[5][6] These characteristics make 3D spheroid models valuable tools for evaluating the efficacy and mechanism of action of novel anti-cancer agents like **Dazostinag**.

This document provides detailed protocols for utilizing **Dazostinag** in 3D tumor spheroid models to assess its anti-tumor activity and immunomodulatory effects.

Mechanism of Action: Dazostinag and the STING Pathway

Dazostinag activates the STING pathway, initiating a downstream signaling cascade that results in an anti-tumor immune response.





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References

- 1. TAK-676: A Novel Stimulator of Interferon Genes (STING) Agonist Promoting Durable IFN-dependent Antitumor Immunity in Preclinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. TAK-676: A Novel Stimulator of Interferon Genes (STING) Agonist Promoting Durable IFN-dependent Antitumor Immunity in Preclinical Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. STING Agonists as Cancer Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Tumor Regression upon Intratumoral and Subcutaneous Dosing of the STING Agonist ALG-031048 in Mouse Efficacy Models - PMC [pmc.ncbi.nlm.nih.gov]
- 5. reactionbiology.com [reactionbiology.com]
- 6. Three-Dimensional In Vitro Tumor Spheroid Models for Evaluation of Anticancer Therapy: Recent Updates | MDPI [mdpi.com]
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